

Application Notes and Protocols for Neothorin in Cell-Based Experiments

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Compound of Interest

Compound Name: Neothorin

Cat. No.: B1147329

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Introduction

Neothorin is a novel synthetic small molecule designed to act as a potent and selective agonist of neurotrophin receptors, primarily targeting the Tropomyosin receptor kinase (Trk) family. By mimicking the action of endogenous neurotrophins, **Neothorin** stimulates downstream signaling pathways crucial for neuronal survival, differentiation, and synaptic plasticity.[1] These application notes provide detailed protocols for utilizing **Neothorin** in various cell-based experiments to investigate its biological activity and therapeutic potential.

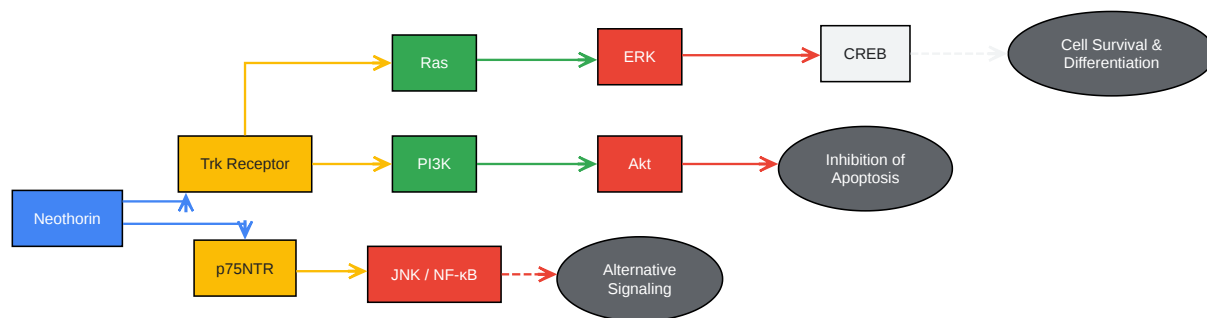
Mechanism of Action

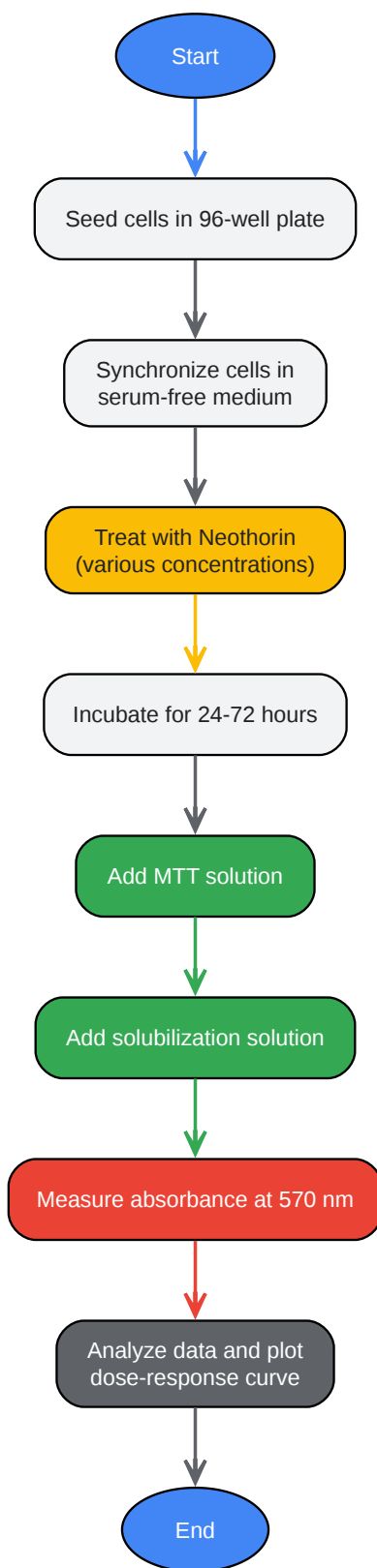
Neothorin selectively binds to and activates Trk receptors (TrkA, TrkB, and TrkC), initiating a cascade of intracellular signaling events. Upon activation, Trk receptors dimerize and autophosphorylate, creating docking sites for adaptor proteins such as Shc and PLCy. This leads to the activation of two major downstream signaling pathways:

- **Ras/MAPK (ERK) Pathway:** This pathway is primarily involved in promoting cell differentiation and survival.[1]
- **PI3K/Akt Pathway:** This pathway is a key regulator of cell survival and apoptosis.[2]

Neothorin's activity can be modulated by the p75 neurotrophin receptor (p75NTR), which can form a high-affinity receptor complex with Trk receptors.[1] Depending on the cellular context, p75NTR can either enhance Trk signaling or initiate alternative pathways, such as the JNK and NF- κ B pathways, which can influence cell death or survival.[1]

Signaling Pathway Diagram





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References

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- 2. Neurturin shares receptors and signal transduction pathways with glial cell line-derived neurotrophic factor in sympathetic neurons - PMC [pmc.ncbi.nlm.nih.gov]
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